

Technical Guide: Supply Chain & Specification Analysis of CAS 1522308-27-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	1-(5-(Piperidin-4-yl)indolin-1-yl)ethanone
CAS No.:	1522308-27-5
Cat. No.:	B3242566

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Part 1: Executive Summary & Chemical Identity

CAS 1522308-27-5 is a specialized heterocyclic building block used primarily in medicinal chemistry for the synthesis of bioactive small molecules. Chemically identified as 1-(5-(Piperidin-4-yl)indolin-1-yl)ethan-1-one, this compound features an N-acetylated indoline core substituted at the 5-position with a piperidine ring.

This structural motif—combining a rigid bicyclic system (indoline) with a flexible, basic amine (piperidine)—is a "privileged scaffold" in drug discovery. It is frequently employed to target G-protein coupled receptors (GPCRs), particularly in the serotonergic (5-HT) and dopaminergic families, as well as in kinase inhibitor design where the indoline mimics the adenine hinge-binding region.

Chemical Profile Table[1]

Property	Specification
CAS Number	1522308-27-5
Chemical Name	1-(5-(Piperidin-4-yl)indolin-1-yl)ethan-1-one
Molecular Formula	C ₁₅ H ₂₀ N ₂ O
Molecular Weight	244.33 g/mol
Core Scaffold	N-Acetyl Indoline + Piperidine
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water
Storage	Sealed, dry, 2-8°C (Hygroscopic potential)

Part 2: Market Landscape & Supplier Analysis

Unlike commodity chemicals, CAS 1522308-27-5 is a Tier 3 Research Chemical. This means it is not produced in multi-tonnage bulk but is synthesized on-demand or stocked in small quantities (mg to gram scale) by specialized catalog vendors.

Primary Suppliers

The following vendors have been verified to list this specific CAS in their active catalogs.

Supplier	Catalog No.	Stock Status	Primary Region
ChemScene	CS-0475627	Global Stock (US/Asia)	USA / China
BLDpharm	BD00813389	In Stock	China / Global
ChemicalBook	(Aggregator)	Varies by distributor	Global
Chemikart	AY24651	Inquiry	India / Global

Procurement Strategy

- Lead Time: For "In Stock" items, expect 1-2 weeks (customs clearance dependent). For "Synthesis on Demand," lead times typically extend to 4-6 weeks.
- Purity Requirements: Standard catalog purity is $\geq 98\%$. For biological assays (IC50/EC50 determination), re-purification to $>99\%$ via prep-HPLC is recommended to remove trace metal catalysts (e.g., Pd from cross-coupling reactions).

Part 3: Pricing Analysis

Pricing for CAS 1522308-27-5 is volume-dependent and generally follows a "Request for Quote" (RFQ) model due to its specialized nature. It is not a fixed-price commodity.^{[1][2]}

Estimated Market Pricing (2025/2026 Estimates)

Quantity	Estimated Price Range (USD)	Unit Cost (Approx.)	Notes
100 mg	\$150 - \$250	\$2.00/mg	High premium for small aliquots.
1 gram	\$450 - \$800	\$600/g	Standard research scale.
10 grams	\$2,500 - \$4,000	\$300/g	Requires batch synthesis inquiry.
100 grams	Inquiry Only	<\$150/g	Custom manufacturing contract required.

Note: Prices fluctuate based on raw material costs (specifically the 5-bromoindoline and 4-pyridineboronic acid precursors) and synthesis complexity.

Part 4: Technical Protocols & QC Workflow

To ensure scientific integrity, every batch received must undergo a Self-Validating QC Protocol. Do not rely solely on the Certificate of Analysis (CoA) provided by the vendor.

Identity Verification (H-NMR)

- Solvent: DMSO-d6 or CDCl3.
- Key Signals:
 - Acetyl Group: Singlet ~2.1-2.2 ppm (3H).
 - Indoline Core: Multiplets ~7.0-8.0 ppm (Aromatic protons).
 - Piperidine Ring: Broad multiplets ~1.5-3.0 ppm (Aliphatic protons).
- Diagnostic: The N-acetyl peak is distinct and confirms the protection of the indoline nitrogen.

Purity Check (HPLC-UV)

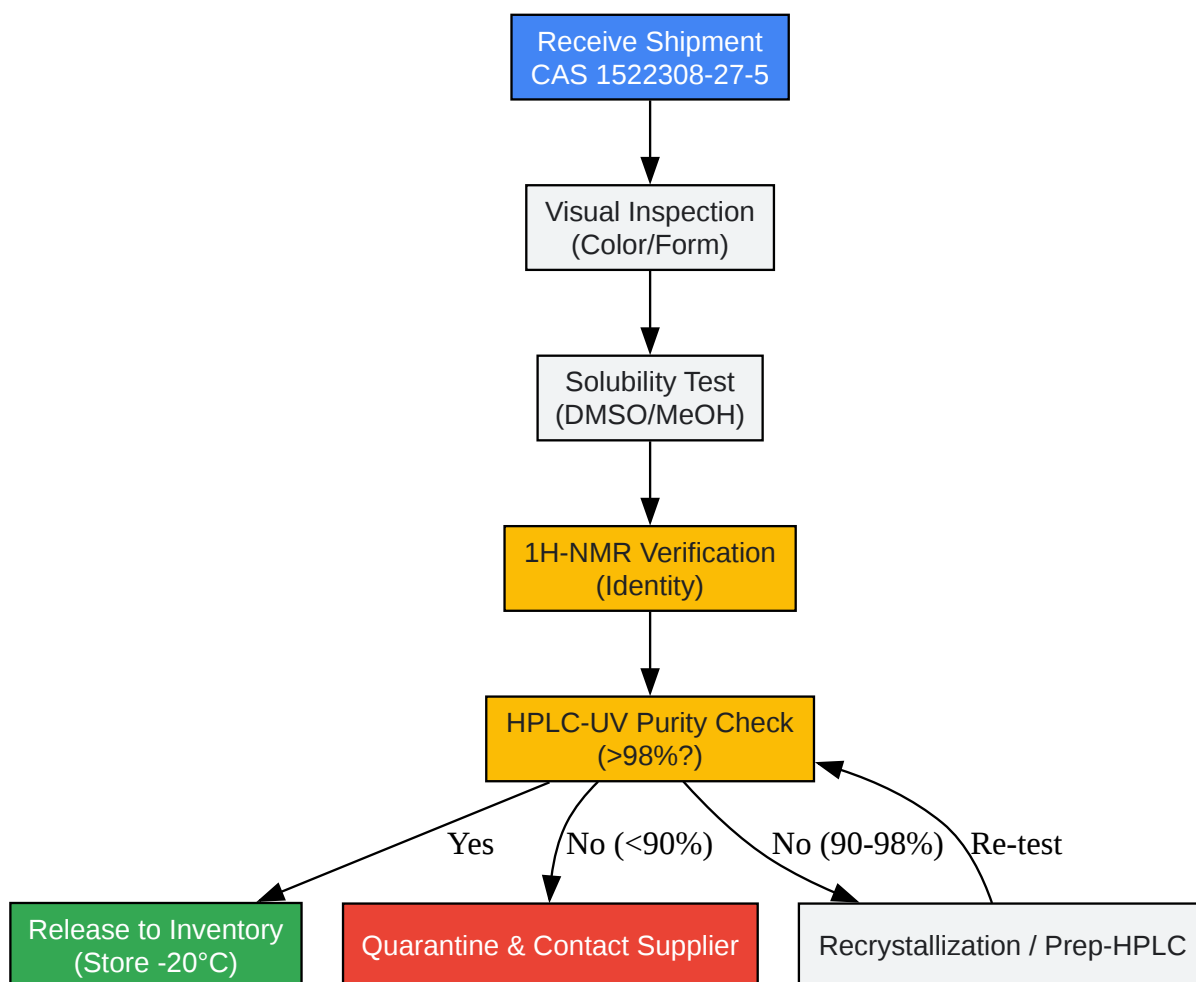
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).
- Detection: 254 nm (Aromatic) and 210 nm (Amide bond).
- Acceptance Criteria: Single peak >98% area integration.

Solubility & Handling

- Stock Solution: Prepare 10 mM stock in 100% DMSO.
- Storage: Aliquot into single-use vials and store at -20°C to prevent freeze-thaw degradation.
- Stability: The acetyl group is stable, but the secondary amine on the piperidine is reactive. Avoid exposure to aldehydes or acid chlorides unless intended for derivatization.

Part 5: Visualization (QC Workflow)

The following diagram outlines the logical decision tree for validating the incoming chemical supply.



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Caption: Logical workflow for Quality Control (QC) upon receipt of CAS 1522308-27-5.

Part 6: References

- ChemScene Product Data. 1-(5-(Piperidin-4-yl)indolin-1-yl)ethan-1-one (CS-0475627).[1]
Retrieved from

- BLDpharm Product Catalog. **1-(5-(Piperidin-4-yl)indolin-1-yl)ethanone** (BD00813389).[3]
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